

An In-depth Technical Guide to Perfluoroundecanoic Acid (PFUnDA)

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Compound of Interest

Compound Name: Perfluoroundecanoic acid

Cat. No.: B052710

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This technical guide provides a comprehensive overview of **Perfluoroundecanoic acid** (PFUnDA), a long-chain per- and polyfluoroalkyl substance (PFAS). This document details its chemical identity, physicochemical properties, toxicological profile, and known signaling pathway interactions. It also includes a detailed experimental protocol for its analysis in aqueous matrices.

Chemical Identity and Molecular Structure

Perfluoroundecanoic acid, also known as PFUnDA, is a synthetic fluorinated carboxylic acid. Due to the high strength of the carbon-fluorine bond, it is extremely persistent in the environment and has been detected in various environmental matrices and human serum.^{[1][2]}

- CAS Number: 2058-94-8
- Molecular Formula: $C_{11}HF_{21}O_2$
- Linear Formula: $CF_3(CF_2)_9CO_2H$

Molecular Structure:

The structure of PFUnDA consists of a ten-carbon perfluorinated chain attached to a carboxylic acid functional group. This structure gives the molecule both hydrophobic and hydrophilic properties, contributing to its unique environmental behavior and biological interactions.

Physicochemical and Toxicological Data

The following table summarizes key quantitative data for **Perfluoroundecanoic acid**.

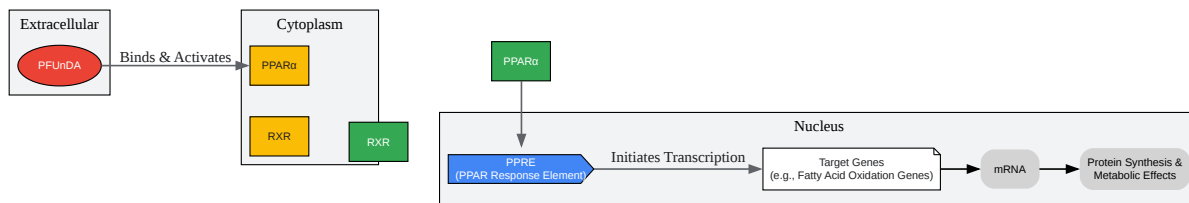
| Property | Value | Reference |
|--------------------------------------|--|------------------|
| Molecular Weight | 564.09 g/mol | --INVALID-LINK-- |
| Melting Point | 96-101 °C | --INVALID-LINK-- |
| Boiling Point | 160 °C at 60 mmHg | --INVALID-LINK-- |
| Environmental Occurrence | | |
| - Surface Water (USA) | Up to 1.9 ng/L | [1] |
| - Surface Water (Florida, USA) | Mean of 3 ng/L | [1] |
| - Seawater (Yangtze River Estuary) | 0.05–0.26 ng/L | [1] |
| - Soil (USA) | 10 µg/kg | [1] |
| - Sediment (USA) | 14 µg/kg | [1] |
| - Human Blood Serum (Geometric Mean) | 0.212 - 0.562 ng/mL | [3] |
| Toxicological Data | | |
| - Developmental Toxicity | Associated with reduced birth weight | [4] |
| - Endocrine Disruption | Altered thyroid hormone levels in newborns | [4] |

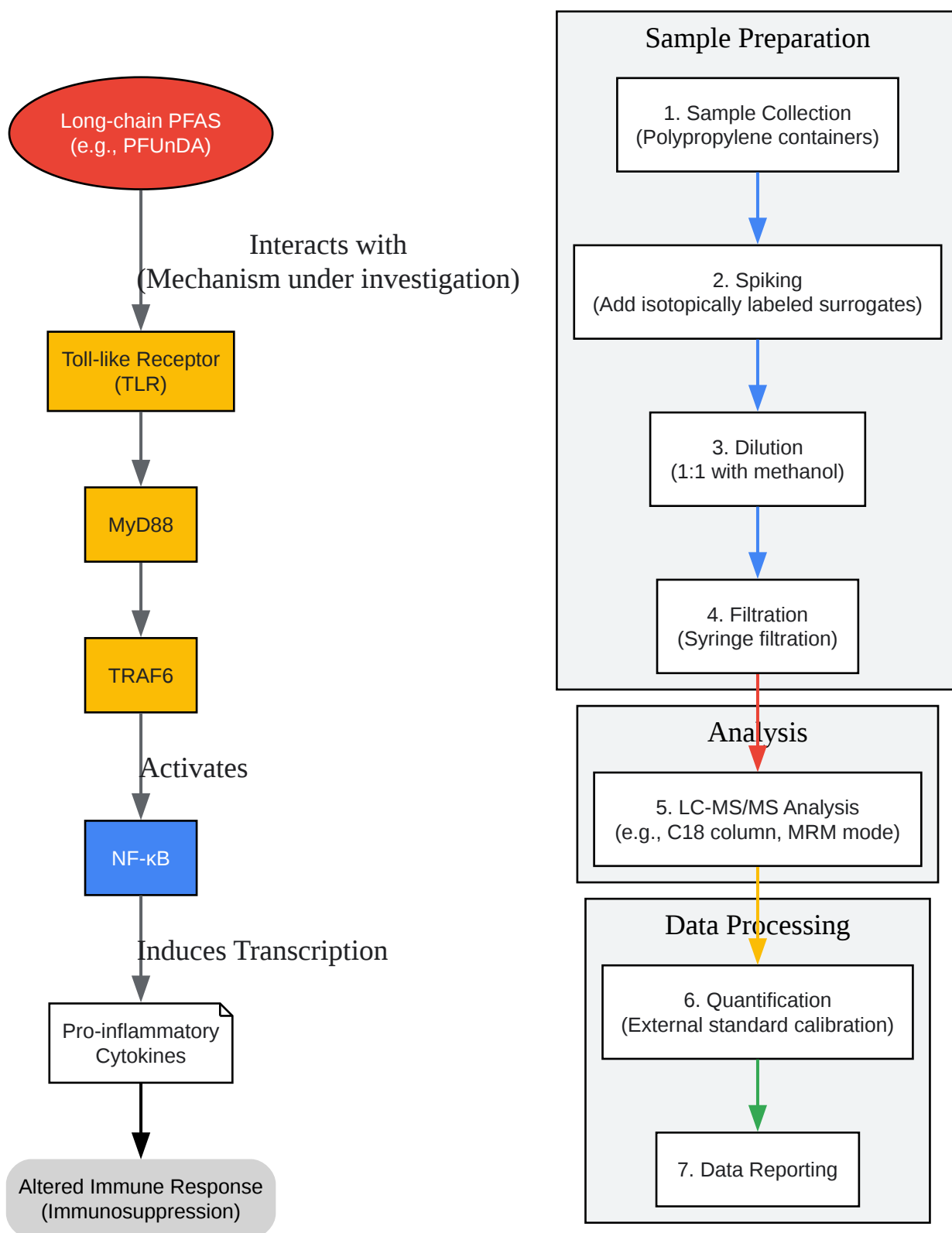
Signaling Pathway Interactions

PFUnDA is known to interact with key cellular signaling pathways, primarily the Peroxisome Proliferator-Activated Receptor (PPAR) signaling pathway. There is also evidence suggesting that long-chain PFAS, like PFUnDA, can modulate the Toll-like Receptor (TLR) signaling pathway, leading to immunotoxicity.

PPAR α Signaling Pathway

PFUnDA, like other perfluorinated carboxylic acids, is an agonist for Peroxisome Proliferator-Activated Receptor alpha (PPAR α).^[5] PPAR α is a nuclear receptor that plays a crucial role in the regulation of lipid metabolism and energy homeostasis.^[6] Activation of PPAR α by PFUnDA leads to the transcription of genes involved in fatty acid oxidation.^[6] This interaction is considered a key mechanism for the observed hepatotoxicity and alterations in lipid metabolism associated with PFUnDA exposure.^[5]





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